

1-Bromo-4-phenylbutan-2-one safety and handling precautions

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Compound of Interest

Compound Name: 1-Bromo-4-phenylbutan-2-one

Cat. No.: B050428

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An In-Depth Technical Guide to the Safe Handling of **1-Bromo-4-phenylbutan-2-one** for Research and Development Professionals

Introduction

1-Bromo-4-phenylbutan-2-one (CAS No: 31984-10-8) is a key α -bromoketone intermediate widely utilized in the synthesis of complex organic molecules, including active pharmaceutical ingredients such as Bimatoprost and Latanoprost.^[1] Its value lies in the strategic placement of a bromine atom alpha to a carbonyl group, a functional arrangement that activates the molecule for a variety of subsequent nucleophilic substitution and elimination reactions.^[2]

However, the very reactivity that makes this compound a valuable synthetic building block also renders it hazardous. As with many α -haloketones, it possesses irritant and toxic properties that demand rigorous safety protocols and handling procedures. This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals, providing in-depth information on the safe handling, storage, and emergency management of **1-Bromo-4-phenylbutan-2-one**. The causality behind each procedural step is explained to foster a culture of safety built on scientific understanding.

Chemical and Physical Profile

Understanding the fundamental properties of a chemical is the first step in a robust safety assessment. The presence of the α -bromo ketone moiety is the primary determinant of this compound's chemical reactivity and toxicological profile.

Property	Value	Source(s)
CAS Number	31984-10-8	[3][4]
Molecular Formula	C ₁₀ H ₁₁ BrO	[3][4]
Molecular Weight	227.10 g/mol	[3]
Appearance	Solid / Off-white solid	[5]
Boiling Point	290.1 ± 15.0 °C at 760 mmHg	
Flash Point	70.6 ± 7.7 °C	[4]
Density	1.4 ± 0.1 g/cm ³	[4]
IUPAC Name	1-bromo-4-phenylbutan-2-one	[3][6]

Hazard Identification and Risk Assessment

1-Bromo-4-phenylbutan-2-one is classified with multiple health hazards. A thorough understanding of these risks is critical for implementing appropriate safety measures. The compound's hazards are formally defined by the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

GHS Hazard Class	Hazard Statement	GHS Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	
Serious Eye Damage (Category 1)	H318: Causes serious eye damage	
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	
STOT - Single Exposure (Category 3)	H335: May cause respiratory irritation	

- **Serious Eye Damage:** This is the most severe hazard. α -haloketones are often lachrymatory and can cause irreversible damage to the cornea. The "Danger" signal word is primarily associated with this endpoint.[3]
- **Skin and Respiratory Irritation:** The compound can cause significant irritation upon contact with the skin and mucous membranes of the respiratory tract.[3][6]
- **Acute Toxicity:** Ingestion and inhalation are significant routes of exposure that can lead to systemic toxicity.[3][6]

Logical Workflow: Hazard Recognition and Mitigation

A systematic approach is essential for managing the risks associated with this compound. The following workflow illustrates the logical steps from initial identification to the implementation of control measures.



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Caption: Hazard Recognition and Mitigation Workflow.

Exposure Control and Personal Protective Equipment (PPE)

To mitigate the identified hazards, a multi-layered approach combining engineering controls and appropriate PPE is mandatory.

Engineering Controls

- **Primary Control:** All handling of **1-Bromo-4-phenylbutan-2-one**, including weighing, transfers, and preparation of solutions, must be conducted in a certified chemical fume hood

to minimize inhalation exposure.^{[7][8]} The ventilation system should be regularly inspected to ensure it is functioning to specification.

- Safety Equipment: An emergency eyewash station and safety shower must be immediately accessible in the laboratory where the compound is handled.^[9]

Personal Protective Equipment (PPE)

The selection of PPE must be based on a thorough risk assessment of the specific procedures being performed. The following table provides minimum requirements.

Body Part	Required PPE	Specifications and Rationale
Eyes/Face	Chemical Splash Goggles and a Face Shield	Due to the classification as causing "serious eye damage" (H318), standard safety glasses are insufficient.[3][7] Goggles provide a seal against vapors and splashes, while the face shield offers a secondary barrier for the entire face.[10]
Hands	Chemical-Impermeable Gloves	Nitrile or butyl rubber gloves are recommended.[7][11] Always inspect gloves for tears or degradation before use. Contaminated gloves can be a dangerous source of exposure and should be replaced regularly.[9]
Body	Flame-Resistant Lab Coat / Protective Clothing	A lab coat protects against skin contact from minor spills.[7] For larger quantities or tasks with a higher splash risk, a chemical-resistant apron worn over the lab coat is advised. [10]
Respiratory	Respirator (if required)	A respirator is generally not required if all work is performed within a functioning fume hood. However, for spill cleanup outside of a hood or in poorly ventilated areas, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[7][12]

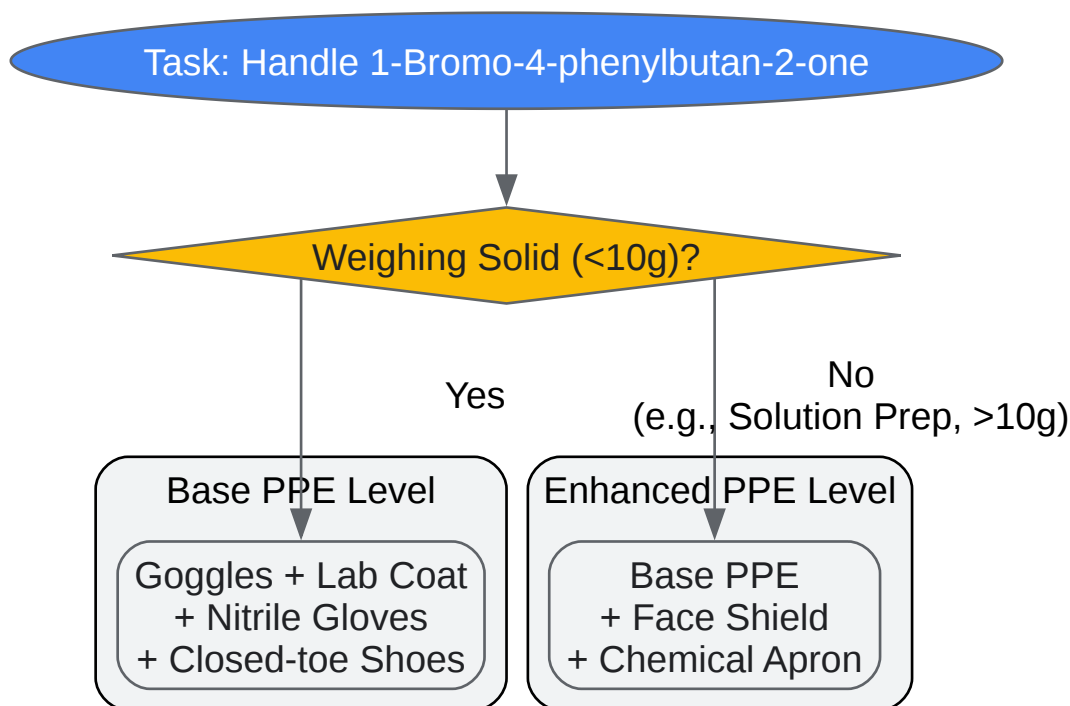
Feet

Closed-toe Shoes

Perforated shoes or sandals are prohibited. Footwear must cover the entire foot to protect against spills.^{[9][11]}

Logical Workflow: PPE Selection Protocol

The level of PPE can be tiered based on the specific task and associated risk.



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Caption: PPE Selection Protocol based on task.

Standard Operating Procedures for Safe Handling

Adherence to a strict, step-by-step protocol is the most effective way to ensure safety during routine handling.

Experimental Protocol: Weighing and Preparing a Solution

- Preparation and Engineering Controls:
 - Designate a workspace within a certified chemical fume hood.
 - Ensure the work area is clean and free of incompatible materials (e.g., strong bases, oxidizing agents).[12]
 - Remove all potential ignition sources from the immediate vicinity.[7][8]
 - Assemble all necessary equipment (spatula, weigh boat, beaker, solvent, magnetic stir bar) inside the fume hood. Use non-sparking tools where applicable.[7][13]
- Donning PPE:
 - Don all required PPE as specified in the Enhanced PPE Level (Section 3), including double-gloving if preferred.
- Chemical Handling (Solid Transfer):
 - Carefully open the reagent container. Avoid generating dust.
 - Using a clean spatula, transfer the desired amount of solid **1-Bromo-4-phenylbutan-2-one** to a tared weigh boat on a balance located within the fume hood.
 - Promptly and securely close the main reagent container.
- Chemical Handling (Solution Preparation):
 - Carefully add the weighed solid to the beaker containing the desired solvent.
 - Rinse the weigh boat with a small amount of solvent to ensure a complete transfer.
 - Begin stirring the solution.
- Storage:
 - The primary reagent bottle should be stored in a cool, dry, and well-ventilated place, preferably in a refrigerator designated for chemicals at 2-8°C under an inert atmosphere.

[6][14]

- Clearly label any prepared solutions with the chemical name, concentration, date, and appropriate hazard warnings.
- Decontamination and Doffing PPE:
 - Wipe down the work surface in the fume hood.
 - Dispose of all contaminated disposable materials (gloves, weigh boats) in a designated hazardous waste container.[8]
 - Remove PPE in the correct order to avoid cross-contamination.
 - Wash hands and any exposed skin thoroughly with soap and water after handling.[7][8]

Emergency Procedures

Preparedness is key to managing unexpected events such as spills or exposures.

Spill Response (Small Laboratory Spill < 5g)

- Evacuate & Alert: Immediately alert personnel in the vicinity. Evacuate the immediate area if necessary.[8]
- Control: Ensure the spill is contained within the fume hood. If outside a hood, remove all ignition sources.[13][15]
- Protect: Don appropriate PPE, including a respirator if the spill is outside a fume hood.[7][13]
- Contain & Absorb: Cover the spill with an inert absorbent material such as vermiculite, sand, or earth. Do not use combustible materials like paper towels.[12][15]
- Collect: Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.[12][15]
- Decontaminate: Clean the spill area with an appropriate solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.

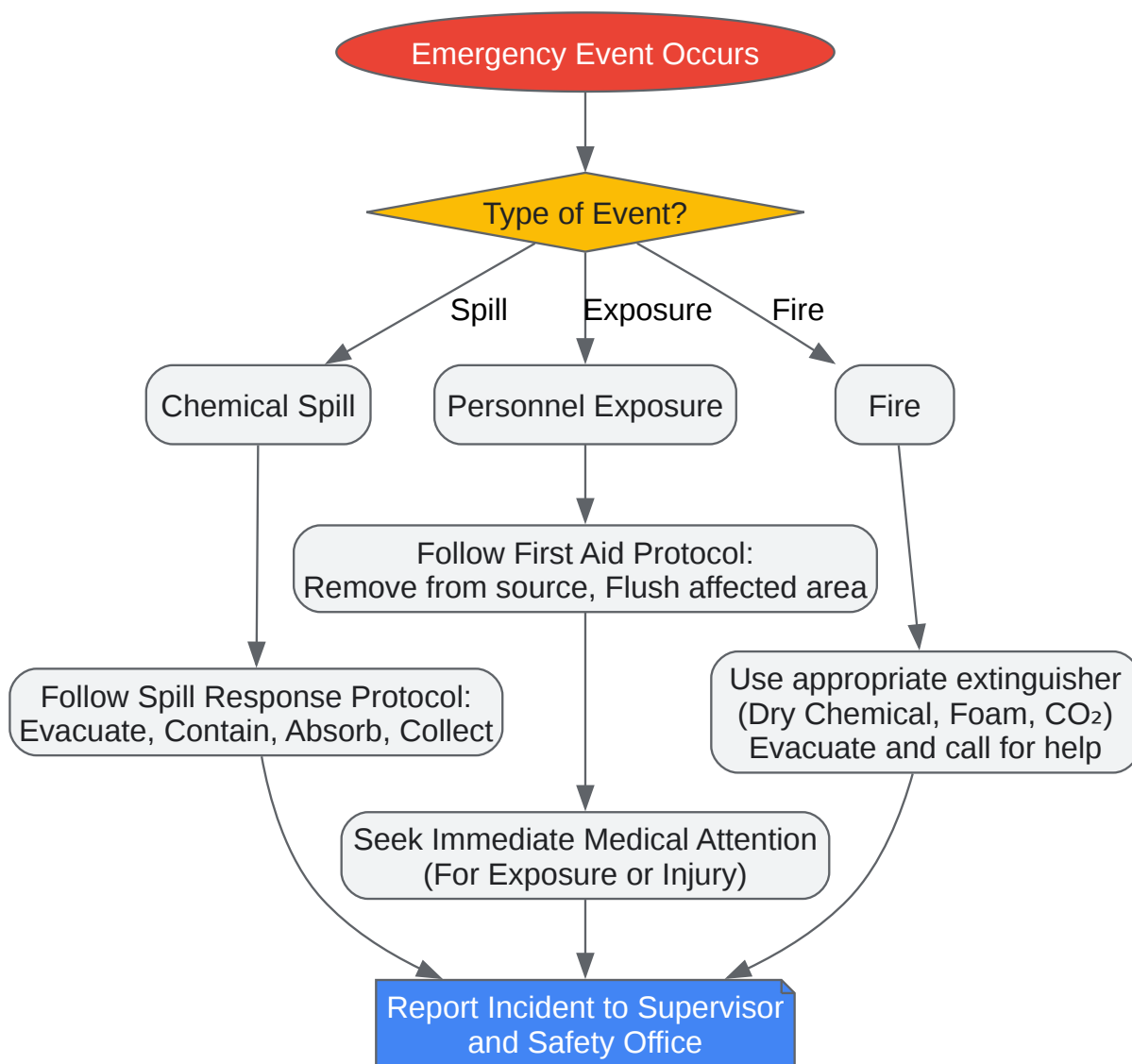
- Report: Report the incident to the laboratory supervisor and institutional safety office.

First Aid Measures

Immediate and correct first aid can significantly reduce the severity of an injury.

Exposure Route	First Aid Protocol	Source(s)
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open.[14][15] Remove contact lenses if present and easy to do.[9] Seek immediate medical attention.	[8][9][14][15]
Skin Contact	Immediately remove all contaminated clothing.[8] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[14] Seek medical attention if irritation develops or persists.	[8][14]
Inhalation	Move the person to fresh air. [13][14] If breathing is difficult, provide oxygen. If not breathing, begin artificial respiration. Seek immediate medical attention.	[8][13][14]
Ingestion	Do NOT induce vomiting.[13] Rinse the mouth with water.[8] Never give anything by mouth to an unconscious person. Call a Poison Control Center or physician immediately.	[8][12][13]

Logical Workflow: Emergency Response Decision Tree



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Caption: Emergency Response Decision Tree.

Waste Management and Disposal

All waste containing **1-Bromo-4-phenylbutan-2-one**, including crude reaction mixtures, contaminated absorbent materials, and empty containers, must be treated as hazardous waste.

- Collection: Use separate, clearly labeled, and sealed containers for hazardous waste.
- Regulations: Disposal must be carried out in strict accordance with all local, state, and federal regulations.[8] Entrust disposal to a licensed chemical destruction plant or waste disposal company.[8][13]
- Prohibition: Do not discharge any amount of this chemical into sewer systems or the environment.[13][16]

Conclusion

1-Bromo-4-phenylbutan-2-one is an indispensable reagent in modern organic synthesis, but its utility is matched by its significant health hazards. The risks of serious eye damage, skin and respiratory irritation, and acute toxicity are manageable only through a disciplined and informed approach to safety. By integrating robust engineering controls, task-appropriate personal protective equipment, and strict adherence to established handling and emergency protocols, researchers can safely harness the synthetic power of this compound. A foundational understanding of why these precautions are necessary is the cornerstone of a safe and successful research environment.

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